

Handling and Safety Precautions for 3-Chlorophenyl Isothiocyanate: A Technical Guide

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Compound of Interest

Compound Name: 3-Chlorophenyl isothiocyanate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the handling and safety precautions for **3-chlorophenyl isothiocyanate**. The information is intended to support researchers, scientists, and drug development professionals in the safe use and management of this chemical compound.

Chemical and Physical Properties

3-Chlorophenyl isothiocyanate is a chemical intermediate used in the synthesis of various compounds.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₄ ClNS	^[1] ^[2] ^[3]
Molecular Weight	169.63 g/mol	^[2] ^[3] ^[4]
CAS Number	2392-68-9	^[2] ^[5] ^[6]
Appearance	Clear yellow liquid	^[3]
Boiling Point	249.5 °C at 760 mmHg	^[3]
Flash Point	113 °C (235.4 °F) - closed cup	^[3] ^[4]
Density	1.21 g/cm ³	^[3]

Hazard Identification and Classification

3-Chlorophenyl isothiocyanate is classified as a hazardous substance.^{[5][6]} It is harmful if swallowed, in contact with skin, or if inhaled.^{[2][6]} It also causes skin and serious eye irritation and may cause respiratory irritation.^{[2][5][6]} Table 2 summarizes the GHS hazard classifications.

Hazard Class	Category	Hazard Statement	Reference(s)
Acute Toxicity, Oral	3, 4	Toxic if swallowed, Harmful if swallowed	^{[5][6][7]}
Acute Toxicity, Dermal	3, 4	Toxic in contact with skin, Harmful in contact with skin	^{[5][6][7]}
Acute Toxicity, Inhalation	3, 4	Toxic if inhaled, Harmful if inhaled	^{[5][6][7]}
Skin Corrosion/Irritation	1B, 2	Causes severe skin burns and eye damage, Causes skin irritation	^{[2][5][6]}
Serious Eye Damage/Eye Irritation	1, 2, 2A	Causes serious eye damage, Causes serious eye irritation	^{[2][5][6]}
Respiratory Sensitization	1	May cause allergy or asthma symptoms or breathing difficulties if inhaled	^{[5][8]}
Specific target organ toxicity — single exposure	3	May cause respiratory irritation	^{[2][5][6]}

First Aid Measures

In case of exposure to **3-chlorophenyl isothiocyanate**, immediate medical attention is required.^{[5][9]} The following first aid measures should be taken:

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.^{[5][6]} If breathing is difficult, give oxygen.^[7] If not breathing, give artificial respiration.^[7] Call a poison center or doctor immediately.^{[5][9]}
- Skin Contact: Immediately remove all contaminated clothing.^{[6][7]} Wash the affected area with plenty of soap and water.^{[5][7]} If skin irritation occurs, get medical advice/attention.^{[5][6]}
- Eye Contact: Rinse cautiously with water for several minutes.^{[5][6]} Remove contact lenses, if present and easy to do.^{[5][6]} Continue rinsing for at least 15 minutes.^[5] Immediately call a poison center or doctor.^[5]
- Ingestion: Rinse mouth.^{[5][6]} Do NOT induce vomiting.^[7] Immediately call a poison center or doctor.^{[5][9]}

Handling and Storage

Safe Handling

When handling **3-chlorophenyl isothiocyanate**, it is crucial to use personal protective equipment (PPE) and work in a well-ventilated area, such as under a chemical fume hood.^[6]^[10] Avoid breathing dust, fume, gas, mist, vapors, or spray.^{[5][6]} Do not get in eyes, on skin, or on clothing.^{[5][11]} Wash hands thoroughly after handling.^{[5][6]}

Storage Conditions

Store in a cool, dry, and well-ventilated place.^[10] Keep the container tightly closed.^[5] It is recommended to store this chemical under an inert atmosphere and keep it refrigerated.^{[5][8]} **3-Chlorophenyl isothiocyanate** is moisture-sensitive.^{[6][10]} Incompatible materials include acids, strong oxidizing agents, strong bases, alcohols, and amines.^{[5][11]}

Exposure Controls and Personal Protection

Engineering Controls

Ensure adequate ventilation, especially in confined areas.^[8] Eyewash stations and safety showers should be close to the workstation location.^{[5][8]}

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[5] Use a face shield where splashing is possible.
- Skin Protection: Wear appropriate chemical-resistant gloves.[6] Wear protective clothing to prevent skin contact.[6]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]

Accidental Release Measures

In the event of a spill, ensure adequate ventilation and remove all sources of ignition.[7] Evacuate personnel to a safe area.[7] Use personal protective equipment.[7] Absorb the spill with inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and place it in a suitable, closed container for disposal.[5] Prevent further leakage or spillage if safe to do so.[10] Do not let the product enter drains.[10]

Stability and Reactivity

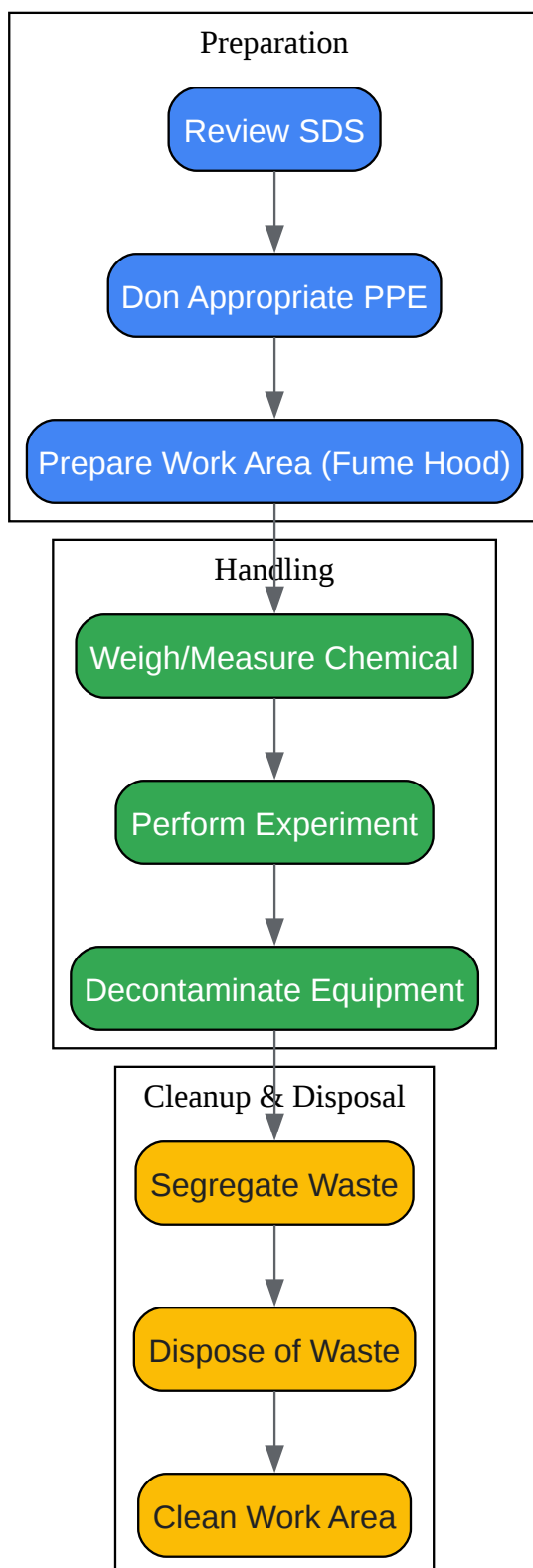
3-Chlorophenyl isothiocyanate is stable under recommended storage conditions.[5] However, it is sensitive to moisture.[6] Hazardous decomposition products include carbon oxides, nitrogen oxides (NOx), sulfur oxides, and hydrogen chloride gas.[5][6] Avoid exposure to excess heat, incompatible products, and moist air or water.[5]

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Dispose of contents/container to an approved waste disposal plant.[5] Do not mix with other waste. Handle uncleaned containers as you would the product itself.[10]

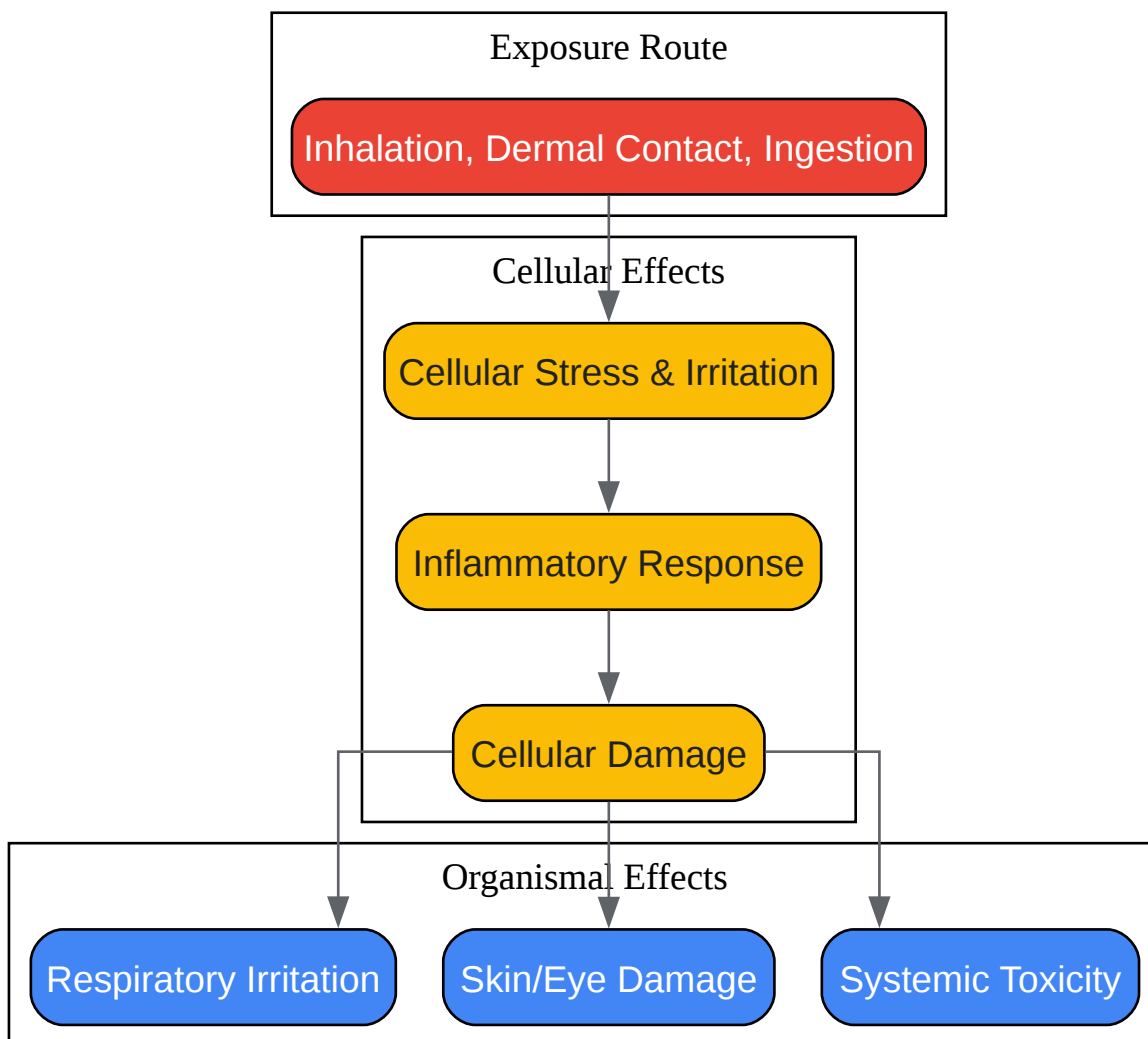
Experimental Workflow and Logical Relationships

The following diagrams illustrate a safe handling workflow and a generalized view of potential toxicity pathways for **3-chlorophenyl isothiocyanate**.



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Caption: Safe handling workflow for **3-chlorophenyl isothiocyanate**.



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Caption: Generalized toxicity pathway for an irritant and toxic chemical.

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